

preliminary studies using 5-ALA-13C2,15N hydrochloride

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Compound of Interest

Compound Name: 5-Aminolevulinic acid-13C2,15N
hydrochloride

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Technical Guide: Metabolic Tracing & Structural Analysis of Heme Biosynthesis Using 5-ALA-[4,5-13C2, 15N] Hydrochloride

Executive Summary & Technical Rationale

5-Aminolevulinic Acid (5-ALA) is the rate-limiting precursor in the heme biosynthesis pathway. [1][2] While unlabeled 5-ALA is widely used for fluorescence-guided resection of gliomas (via Protoporphyrin IX accumulation), stable isotope-labeled 5-ALA-[4,5-13C2, 15N] hydrochloride represents a high-precision tool for "preliminary studies" aimed at elucidating metabolic flux, enzyme kinetics, and pathway bottlenecks in drug development.

Why this specific isotopologue (13C2, 15N)?

- NMR Connectivity (1J Coupling): The contiguous labeling of C4, C5, and the amine Nitrogen (15N) allows for the measurement of scalar couplings (and). This provides unambiguous structural data on bond formation during the condensation of

two ALA molecules to form Porphobilinogen (PBG), a critical checkpoint often dysregulated in metabolic disorders and cancer.

- **Mass Spectral Resolution:** The +3 Da mass shift per ALA molecule translates to distinct mass isotopomers in downstream metabolites (e.g., +6 Da in PBG, +24 Da in Heme), eliminating background noise from endogenous metabolites.

Experimental Design: The Self-Validating Protocol

This section details a preliminary study designed to quantify heme flux in mammalian cells. The protocol emphasizes causality (why we do X) and integrity (how we ensure X worked).

Reagent Preparation & Handling

- **Compound:** 5-Aminolevulinic acid-[4,5- $^{13}\text{C}_2$, ^{15}N] hydrochloride.[\[3\]](#)
- **Stability Warning:** The HCl salt is hygroscopic and the free base is unstable. Keep desiccated at -20°C . Solutions must be prepared fresh.
- **pH Criticality:** 5-ALA HCl is acidic. Direct addition to cell media causes cytotoxicity not due to the drug, but due to acidosis.

Protocol: Neutralized Stock Solution (100 mM)

- Weigh 17.0 mg of 5-ALA-[4,5- $^{13}\text{C}_2$, ^{15}N] HCl (MW $\approx$ 170.6 g/mol).
- Dissolve in 900 μL of sterile, degassed water.
- **Step-by-Step Neutralization:** Slowly add 1M NaOH (approx. 100 μL) while monitoring with a micro-pH probe. Target pH: 7.0–7.2.
 - **Causality:** If pH $>$ 7.5, ALA undergoes rapid dimerization to pyrazines (false flux reduction). If pH $<$ 6.5, cellular uptake via GABA transporters is compromised.
- Filter sterilize (0.22 μm PTFE) immediately. Protect from light.

In Vitro Pulse-Chase Experiment

Objective: Determine the turnover rate of PpIX in Glioblastoma cells.

- Seeding: Plate cells (e.g., U87MG) at cells/dish. Allow 24h attachment.
- Pulse (Isotope Labeling): Replace media with isotope-enriched media containing 1.0 mM 5-ALA-[4,5-¹³C₂, ¹⁵N].
 - Validation: Include a "Vehicle Control" (unlabeled ALA) and "Blank" (PBS) to subtract endogenous background.
- Incubation: Incubate for 4 hours (Linear uptake phase).
- Chase (Washout): Remove labeled media. Wash 2x with PBS. Add unlabeled media.
- Harvest Points: T=0, 2, 4, 8, 24 hours.
- Quenching: Rapidly wash with ice-cold saline. Scrape cells into darkened tubes.
 - Light Sensitivity: Porphyrins photo-oxidize rapidly. All extraction steps must be performed under dim yellow light ($\lambda > 500$ nm).

Analytical Workflows

Mass Spectrometry (LC-HRMS)

Method: Targeted metabolomics to track mass shifts.

- Extraction: Resuspend cell pellet in cold Acidified Methanol (MeOH:HCl, 99:1).
 - Why Acid? Stabilizes porphyrins and prevents metal chelation during extraction.
- Detection: Operate in Positive Ion Mode (ESI+).
- Target Mass Table:

Metabolite	Formula (Unlabeled)	Monoisotopic Mass (M+0)	Labeled Mass (M+n)	Shift Explanation
5-ALA	C ₅ H ₉ NO ₃	131.06 Da	134.07 Da	+3 Da (13C ₂ , 15N ₁)
Porphobilinogen (PBG)	C ₁₀ H ₁₄ N ₂ O ₄	226.10 Da	232.12 Da	+6 Da (Contains 2 ALA units)
Protoporphyrin IX (PpIX)	C ₃₄ H ₃₄ N ₄ O ₄	562.26 Da	586.34 Da	+24 Da (Contains 8 ALA units)
Heme b	C ₃₄ H ₃₂ FeN ₄ O ₄	616.18 Da	640.26 Da	+24 Da (Iron insertion does not add C/N)

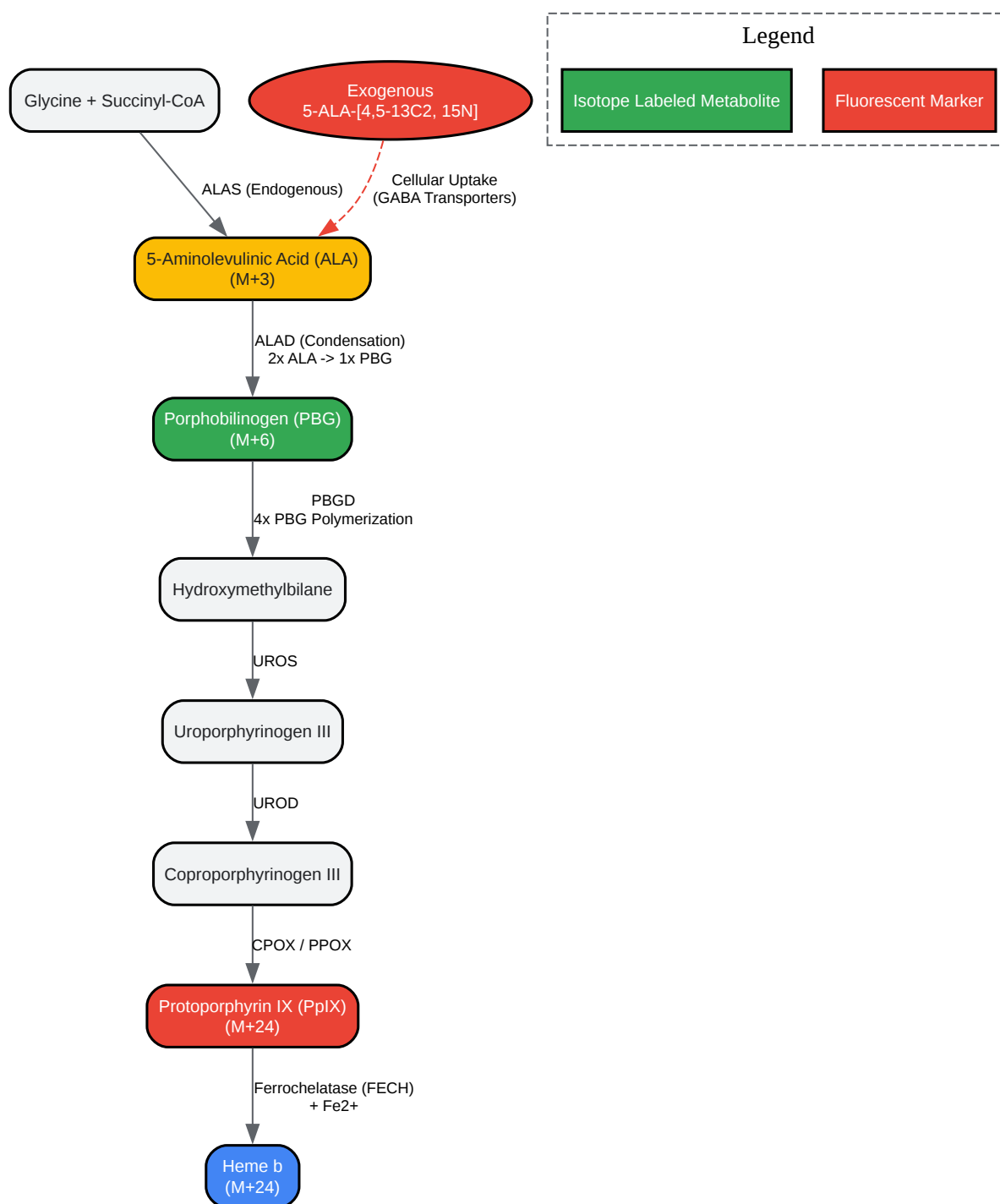
NMR Spectroscopy (Structural Confirmation)

Method: 2D 1H-13C HSQC and 1H-15N HSQC to verify pyrrole ring formation.

- Sample: Dissolve lyophilized extract in D₂O (pH adjusted to >10 with NaOD to solubilize porphyrins).
- Key Observation:
 - In 5-ALA: You will observe a doublet for C5 coupled to 15N ().
 - In PBG: The condensation by ALA-Dehydratase (ALAD) creates a pyrrole ring. The chemical shift of the C4/C5 carbons will change drastically (from aliphatic ~40 ppm to aromatic/pyrrolic region ~110-130 ppm).
 - Self-Validating Check: If the 15N signal splits into a complex multiplet, it indicates successful incorporation into the pyrrole ring where it couples to adjacent 13C atoms from the other ALA molecule.

Pathway Visualization

The following diagram illustrates the Heme Biosynthesis pathway, highlighting the flow of the $^{13}\text{C}/^{15}\text{N}$ labels.



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Caption: Flux of 5-ALA-[4,5-¹³C₂, ¹⁵N] through the Heme pathway. Red nodes indicate fluorescence potential; Green indicates key stable isotope checkpoints.

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